

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	(4-Chlorophenyl) (cyclopropyl)methanamine hydrochloride
CAS No.:	1185166-47-5
Cat. No.:	B1418879

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Technical Guide: (4-Chlorophenyl) (cyclopropyl)methanamine Hydrochloride A Versatile Scaffold for CNS Drug Discovery & Development

Part 1: Executive Summary

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride (CAS: 123312-22-1 for free base; HCl salt is the stable form) is a high-value pharmaceutical intermediate. It serves as a primary amine scaffold for synthesizing Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs) and Triple Reuptake Inhibitors (TRIs). Structurally, it functions as a bioisostere to the cyclobutyl-amine moiety found in Sibutramine and its active metabolites, offering altered metabolic stability and lipophilicity profiles critical for blood-brain barrier (BBB) penetration.

Key Technical Specifications:

- IUPAC Name: 1-(4-Chlorophenyl)-1-cyclopropylmethanamine hydrochloride
- Molecular Formula: C₁₀H₁₃Cl₂N (HCl salt)
- Molecular Weight: 218.12 g/mol
- Core Moiety: Aryl-cyclopropyl-methylamine (Privileged Structure for GPCR & Transporter Ligands)

Part 2: Structural Analysis & Physicochemical Profile

The compound features a chiral center at the methine carbon, connecting a lipophilic 4-chlorophenyl ring and a strained cyclopropyl ring. This unique geometry restricts conformational freedom, often enhancing binding affinity to monoamine transporters (SERT, NET, DAT).

Physicochemical Properties Table

Property	Value / Description	Relevance to Drug Design
Appearance	White to off-white crystalline solid	Solid-state handling efficiency
Solubility	Soluble in MeOH, DMSO, Water (>10 mg/mL)	Formulation and assay compatibility
LogP (Free Base)	~2.8 - 3.2	Ideal range for CNS penetration (BBB)
pKa	~9.5 (Amine)	Ionized at physiological pH; requires salt form for stability
H-Bond Donors	3 (NH ₃ ⁺ form)	Critical for receptor pocket anchoring
Chirality	1 Chiral Center (R/S)	Enantiomers often exhibit distinct pharmacological profiles

Part 3: Synthetic Pathways & Optimization

The synthesis of this intermediate requires precise control to prevent ring opening of the strained cyclopropyl group. Two primary industrial routes are established: Reductive Amination (Route A) and Grignard Addition (Route B).

Route A: Reductive Amination of Aryl Ketone (Preferred for Scale-Up)

This route uses 4-chlorophenyl cyclopropyl ketone (CAS 6640-25-1) as the starting material. It is preferred for its atom economy and safety profile compared to Grignard reagents.

Step-by-Step Protocol:

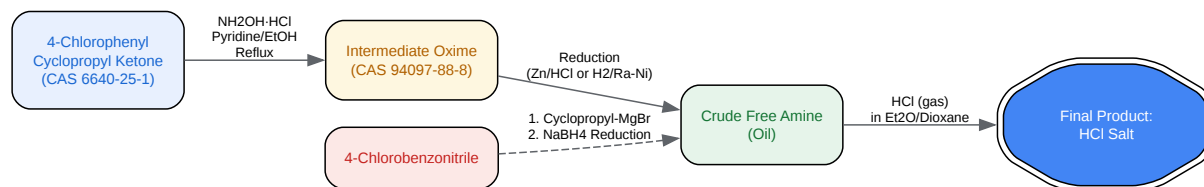
- Imine Formation: React 4-chlorophenyl cyclopropyl ketone with hydroxylamine hydrochloride in ethanol/pyridine to form the oxime intermediate (CAS 94097-88-8).
 - Critical Parameter: Maintain temp < 60°C to avoid cyclopropyl ring degradation.
- Reduction: Hydrogenate the oxime using Raney Nickel or reduce with Zn/HCl.
 - Note: Catalytic hydrogenation requires careful pressure control (1-3 atm) to prevent hydrogenolysis of the C-Cl bond or the cyclopropane ring.
- Salt Formation: Treat the crude amine oil with anhydrous HCl in diethyl ether or dioxane to precipitate the hydrochloride salt.

Route B: Grignard Addition to Nitrile (Laboratory Scale)

Useful for introducing chirality if chiral auxiliaries are used, but less scalable due to exotherms.

- Reagent Prep: Generate Cyclopropylmagnesium bromide from cyclopropyl bromide and Mg turnings in dry THF.
- Addition: Dropwise addition of Grignard reagent to 4-Chlorobenzonitrile at -78°C to 0°C.
- Hydrolysis/Reduction: The resulting imine magnesium salt is reduced in situ with Sodium Borohydride (NaBH₄) or hydrolyzed and then reduced.

Visualization: Synthetic Workflow



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Figure 1: Comparative synthetic pathways. Route A (Blue/Yellow/Green) is preferred for stability. Route B (Red dashed) is an alternative for specific laboratory needs.

Part 4: Pharmaceutical Applications

This intermediate is a "privileged scaffold" in medicinal chemistry, specifically for targeting monoamine transporters.

Bioisostere for Sibutramine Analogs

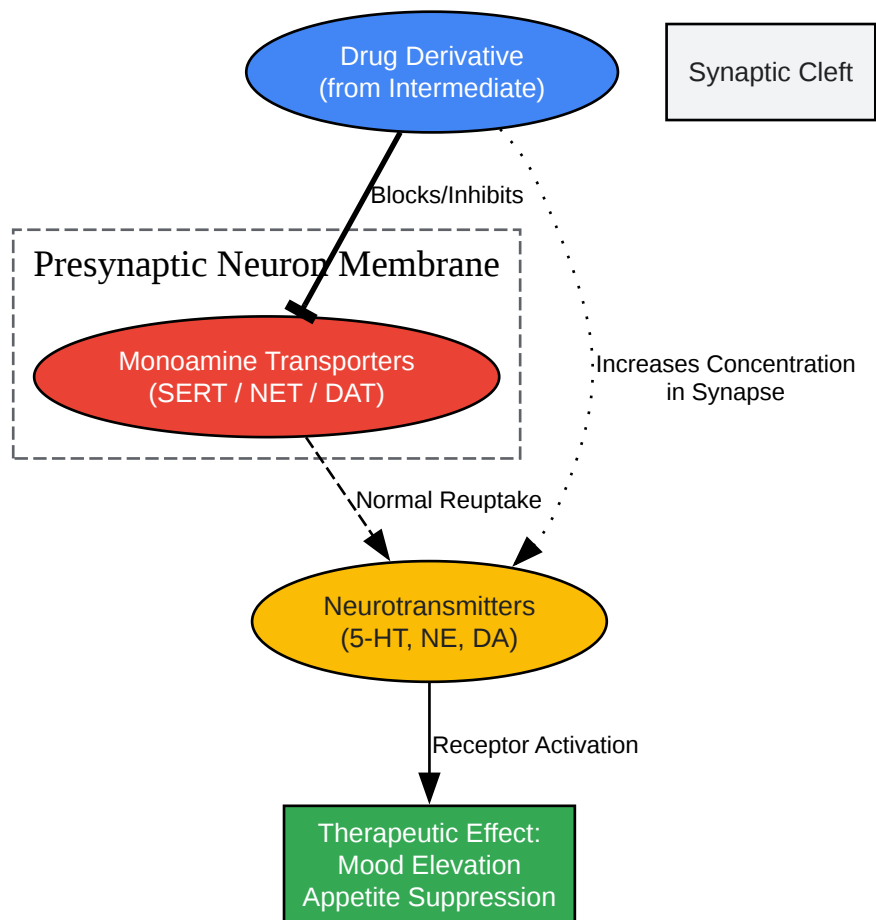
Sibutramine (Meridia) functions as an SNRI. Its active metabolites are primary and secondary amines containing a cyclobutane ring.

- Application: Replacing the cyclobutane with a cyclopropane ring (using this intermediate) alters the metabolic "soft spot," potentially reducing cardiotoxicity risks while maintaining efficacy in treating obesity or depression.
- Mechanism: The primary amine binds to the orthosteric site of the transporter (DAT/SERT), blocking neurotransmitter reuptake.

Synthesis of Triple Reuptake Inhibitors (TRIs)

Research into broad-spectrum antidepressants utilizes this scaffold to synthesize N-substituted derivatives (e.g., N-methyl or N-ethyl analogs). The 4-chloro substitution enhances affinity for the Serotonin Transporter (SERT), while the cyclopropyl group provides steric bulk necessary for Dopamine Transporter (DAT) selectivity.

Visualization: Mechanism of Action (SNRI/TRI)



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Figure 2: Pharmacological mechanism. Derivatives of the intermediate inhibit transporters, increasing synaptic neurotransmitter levels.

Part 5: Analytical Control Strategy

To ensure pharmaceutical grade quality (>98% purity), a rigorous control strategy is required.

Quality Control Parameters

Test	Method	Acceptance Criteria
Identification	¹ H-NMR (DMSO-d ₆)	Confirms cyclopropyl protons (0.3-0.6 ppm) and aryl protons.
Purity	HPLC (C18 Column)	> 98.0% Area
Chiral Purity	Chiral HPLC (Chiralpak AD-H)	> 99% ee (if resolved)
Residual Solvents	GC-Headspace	Meets ICH Q3C limits
Water Content	Karl Fischer	< 1.0% (Hygroscopic salt management)

Analytical Protocol: HPLC Method

- Column: Agilent Zorbax Eclipse Plus C18 (100 x 4.6 mm, 3.5 µm).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 220 nm (Amine absorption) and 254 nm (Aromatic).

Part 6: Safety & Handling (E-E-A-T)

Hazard Identification:

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Signal Word: WARNING.

Handling Protocol:

- Engineering Controls: Handle only in a fume hood. The free base is volatile and may have a fishy/ammoniacal odor; the HCl salt is a fine powder that can be an inhalation irritant.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Stability: Hygroscopic. Store in a desiccator under inert atmosphere (Argon/Nitrogen).

References

- Nordmann Global.(4-Chlorophenyl)(cyclopropyl)methanamine Product Data. Retrieved from
- PubChem Database.Compound Summary: (4-Chlorophenyl)(cyclopropyl)methanamine.[1] CID 123312-22-1.[2][3][4][5] Retrieved from [1]
- ScienceDirect / Elsevier.Synthesis of Cyclopropylamines in Medicinal Chemistry.
- BOC Sciences.Building Block: 1-(4-Chlorophenyl)-1-cyclopropylmethanamine.[2][4] Retrieved from
- Cayman Chemical.Sibutramine and Related Analogs: Structure-Activity Relationships. (Contextual reference for SNRI mechanism). Retrieved from

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Sources

- 1. (E,Z)-4-chlorophenyl(cyclopropyl)ketone O-(4-nitrophenylmethyl)oxime | C17H15ClN2O3 | CID 5933802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 943442-96-4,(R)-4-Benzyl-2-(hydroxymethyl)morpholine- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 5. (4-chlorophenyl)(cyclopropyl)methanamine (123312-22-1) at Nordmann - nordmann.global [nordmann.global]
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